Assessing the Specificity of PHA-665752 Against a Kinase Panel: A Comparative Guide

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Compound of Interest

Compound Name:	*PHA-665752*
CAS No.:	*477575-56-7*
Cat. No.:	*B1684696*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the kinase inhibitor **PHA-665752**'s performance against a panel of kinases, supported by experimental data. It is intended to assist researchers in evaluating the specificity and potential off-target effects of this compound in their studies.

Introduction

PHA-665752 is a potent, ATP-competitive small-molecule inhibitor of the c-Met receptor tyrosine kinase.[1][2][3][4][5] The c-Met signaling pathway plays a crucial role in cell proliferation, survival, motility, and invasion, and its aberrant activation is implicated in the development and progression of numerous cancers.[4][6] Therefore, selective inhibitors of c-Met are valuable tools for cancer research and potential therapeutic agents. This guide assesses the specificity of **PHA-665752** by comparing its inhibitory activity against c-Met to a panel of other kinases.

Data Presentation: Kinase Inhibition Profile of **PHA-665752**

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The following table summarizes the half-maximal inhibitory concentration (IC50) values of **PHA-665752** against a range of protein kinases. Lower IC50 values indicate greater potency.

Kinase	PHA-665752 IC50 (nM)	Reference
c-Met	9	[1][2]
Ron	68	[1]
Flk-1 (VEGFR2)	200	[1]
c-Abl	1400	[1]
FGFR1	3000	[1]
EGFR	3800	[1]
c-Src	6000	[1]
IGF-IR	>10000	[1]
PDGFR	>10000	[1]
AURORA2	>10000	[1]
PKA	>10000	[1]
PKBα (Akt1)	>10000	[1]
p38α	>10000	[1]
MK2	>10000	[1]
MK3	>10000	[1]

Data compiled from publicly available sources.

As the data indicates, **PHA-665752** exhibits high potency against c-Met with an IC50 of 9 nM.[1][2] The inhibitor shows significantly lower potency against other kinases, with IC50 values ranging from over 7-fold higher for Ron to more than 600-fold higher for c-Src. For a number of other kinases, the IC50 is greater than 10,000 nM, demonstrating a notable degree of selectivity for c-Met.[1] It has been reported that **PHA-665752** exhibits greater than 50-fold

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selectivity for c-Met compared to a diverse panel of tyrosine and serine-threonine kinases.[2][3][4]

Comparison with Other c-Met Inhibitors

While direct side-by-side kinase panel data is limited in the public domain, a qualitative comparison can be made with other known c-Met inhibitors. For instance, compounds like SU11274, JNJ-38877605, and INCB28060 are also recognized as selective c-Met inhibitors.[6] The choice of inhibitor for a particular study will depend on the specific experimental context, including the cell types or tissues being investigated and the potential for off-target effects.

Experimental Protocols

The following is a generalized protocol for assessing the specificity of a kinase inhibitor like **PHA-665752** against a kinase panel. This protocol is based on common methodologies for in vitro kinase assays.

Objective: To determine the IC50 values of **PHA-665752** against a panel of purified kinases.

Materials:

- Purified recombinant kinases
- Specific peptide substrates for each kinase
- **PHA-665752**
- ATP (Adenosine triphosphate)
- Kinase reaction buffer (e.g., 40mM Tris, pH 7.5; 20mM MgCl2; 0.1mg/ml BSA; 50µM DTT)
- Microplates (e.g., 384-well)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- Plate reader capable of luminescence detection

Procedure:

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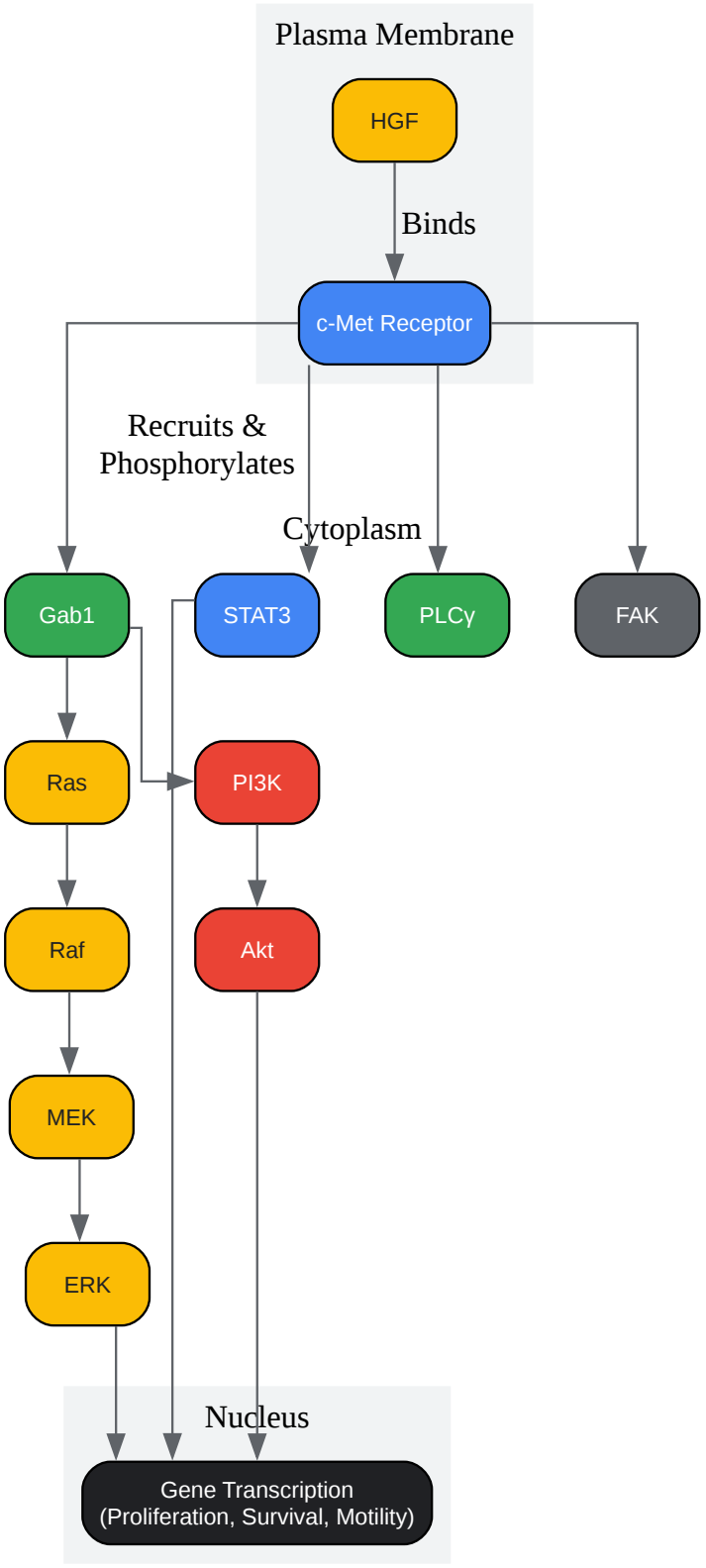
- Compound Preparation: Prepare a serial dilution of **PHA-665752** in DMSO. A typical starting concentration might be 10 mM, with subsequent dilutions to cover a wide range of concentrations (e.g., 100 µM to 1 pM).
- Reaction Setup:
  - Add a small volume (e.g., 1 µL) of the diluted **PHA-665752** or DMSO (for control wells) to the wells of the microplate.
  - Prepare a 2X kinase/substrate solution in the kinase reaction buffer. Add 2.5 µL of this solution to each well.
  - Prepare a 2X ATP solution in the kinase reaction buffer.
- Kinase Reaction Initiation: To start the reaction, add 5 µL of the 2X ATP solution to each well.
- Incubation: Incubate the plate at room temperature (or the optimal temperature for the specific kinase) for a predetermined time (e.g., 60 minutes).
- Reaction Termination and Signal Generation:
  - Stop the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent. Incubate at room temperature for 40 minutes.
  - Add the Kinase Detection Reagent to convert the generated ADP to ATP, which then produces a luminescent signal. Incubate for 30-60 minutes at room temperature.
- Data Acquisition: Measure the luminescence of each well using a plate-reading luminometer.
- Data Analysis:
  - Subtract the background luminescence (wells with no kinase).
  - Normalize the data to the control wells (DMSO-treated).
  - Plot the normalized kinase activity against the logarithm of the inhibitor concentration.
  - Fit the data to a dose-response curve to determine the IC50 value for each kinase.

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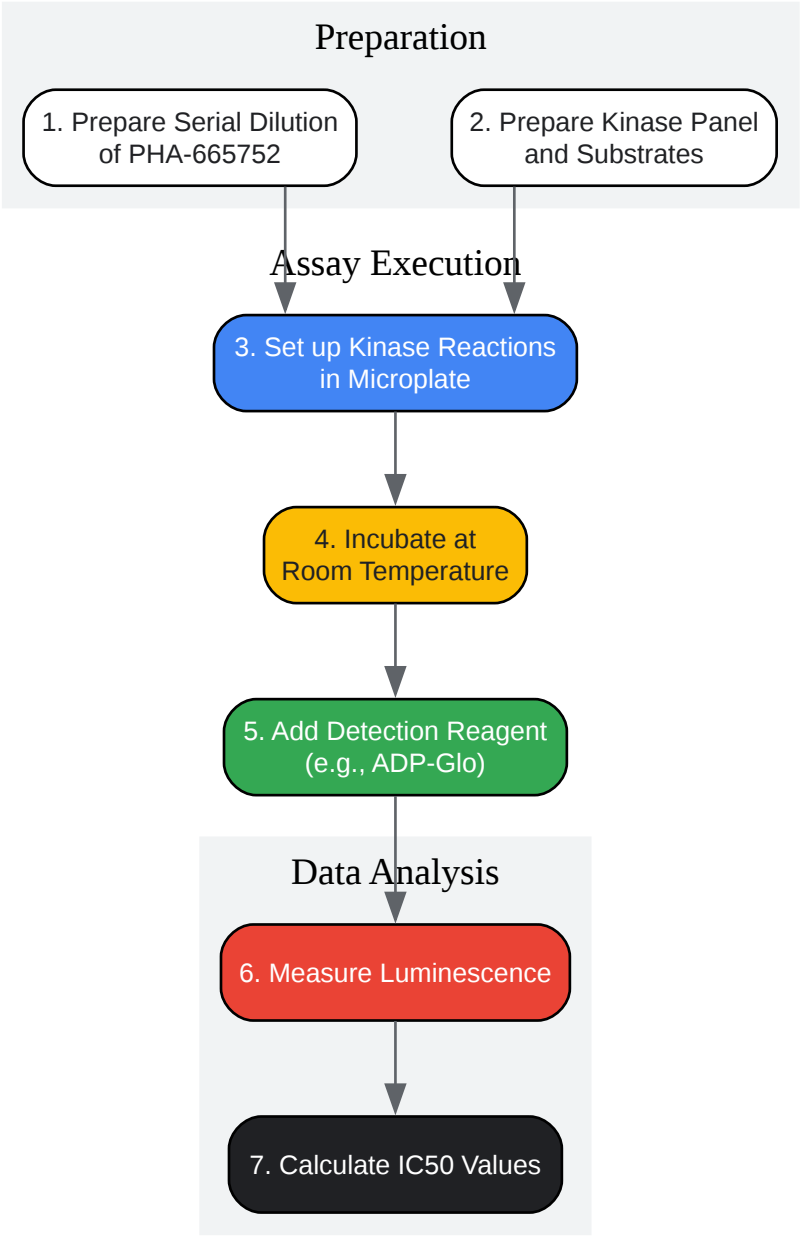
Mandatory Visualizations

Signaling Pathway

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